

# Application Note: Determination of Ethyl Phosphate in Human Urine by LC-MS/MS

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## Compound of Interest

Compound Name: Ethyl dihydrogen phosphate

Cat. No.: B155537

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## Introduction

Ethyl phosphate (EtP) is a crucial biomarker for assessing exposure to organophosphate compounds, which are widely used as pesticides and flame retardants.[1][2][3][4] Additionally, EtP is recognized as a minor metabolite of ethanol and can serve as a marker for alcohol consumption.[5] Accurate and sensitive quantification of ethyl phosphate in human urine is essential for toxicological risk assessment, environmental monitoring, and clinical studies.[6] This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of ethyl phosphate in human urine. The method utilizes a simple and efficient sample preparation procedure, followed by rapid and selective LC-MS/MS analysis, making it suitable for high-throughput biomonitoring studies.[7][8][9]

## Principle

This method involves the direct analysis of ethyl phosphate in urine samples after a straightforward sample preparation step. For rapid screening, a "dilute-and-shoot" approach can be employed where the urine sample is simply diluted before injection into the LC-MS/MS system.[10][11] For enhanced sensitivity and to minimize matrix effects, a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) can be performed.[8][12][13] The separation of ethyl phosphate from endogenous urine components is achieved using a reversed-phase liquid chromatography column. Detection and quantification are performed using a triple quadrupole mass spectrometer operating in the negative ion electrospray ionization (ESI-) mode with selected reaction monitoring (SRM), which provides high selectivity and sensitivity.[9][12]

## Materials and Methods

### Reagents and Materials

- Ethyl phosphate standard
- Isotopically labeled internal standard (e.g., Diethyl-d10 phosphate)
- LC-MS/MS grade acetonitrile, methanol, and water
- Formic acid and ammonium formate
- Ethyl acetate (for LLE)
- Anhydrous sodium sulfate (for LLE)
- Human urine (blank matrix for calibration standards)

### Instrumentation

- Liquid chromatograph (e.g., Agilent 1200 HPLC)[[11](#)]
- Triple quadrupole mass spectrometer with an electrospray ionization source (e.g., AB Sciex API 4000)[[11](#)]
- Analytical column (e.g., Phenomenex Synergi 2.5  $\mu\text{m}$  Hydro-RP, 100 Å, 100 x 2.0 mm)[[11](#)]

## Experimental Protocols

### Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of ethyl phosphate in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with a mixture of water and acetonitrile (1:1, v/v).
- Internal Standard Stock Solution (1 mg/mL): Prepare a stock solution of the isotopically labeled internal standard in methanol.

- Internal Standard Working Solution (1 µg/mL): Dilute the internal standard stock solution with a mixture of water and acetonitrile (1:1, v/v).

## Sample Preparation

Two alternative protocols are provided: a rapid "Dilute-and-Shoot" method and a more rigorous Liquid-Liquid Extraction (LLE) method for higher sensitivity.

### Protocol 1: Dilute-and-Shoot

- Thaw frozen urine samples at room temperature.
- Vortex the urine samples for 10 seconds to ensure homogeneity.
- Centrifuge the samples at 4000 rpm for 10 minutes to pellet any particulate matter.
- In a clean microcentrifuge tube, combine 50 µL of the urine supernatant with 940 µL of the initial mobile phase and 10 µL of the internal standard working solution.
- Vortex the mixture for 10 seconds.
- Transfer the final solution to an autosampler vial for LC-MS/MS analysis.

### Protocol 2: Liquid-Liquid Extraction (LLE)

- Pipette 200 µL of urine into a 2 mL centrifuge tube.<sup>[8]</sup>
- Add 10 µL of the internal standard working solution.
- Add 800 µL of cold ethyl acetate.<sup>[8]</sup>
- Vortex the mixture vigorously for 1 minute.<sup>[6][8]</sup>
- Centrifuge at 10,000 rpm for 10 minutes to separate the layers.<sup>[6][8]</sup>
- Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Dry the extract under a gentle stream of nitrogen gas.<sup>[6][8]</sup>

- Reconstitute the residue in 100 µL of the initial mobile phase.[\[6\]](#)
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Parameters

### Liquid Chromatography (LC) Conditions

Parameter	Value
Column	Phenomenex Synergi 2.5 µm Hydro-RP, 100 Å, 100 x 2.0 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B in 5 min, hold for 2 min, return to 5% B in 0.1 min, hold for 2.9 min
Flow Rate	0.3 mL/min <a href="#">[11]</a>
Injection Volume	10 µL
Column Temperature	30 °C <a href="#">[11]</a>

### Mass Spectrometry (MS) Conditions

Parameter	Value
Ionization Mode	Negative Electrospray Ionization (ESI-) <a href="#">[9]</a> <a href="#">[12]</a>
Ion Spray Voltage	-4500 V <a href="#">[11]</a>
Temperature	700 °C <a href="#">[11]</a>
Scan Type	Selected Reaction Monitoring (SRM)
Collision Gas	Nitrogen

### SRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)
Ethyl Phosphate	153.0	79.0	150
Ethyl Phosphate (Quantifier)	153.0	97.0	150
Diethyl-d10 Phosphate (IS)	163.0	79.0	150

## Data Analysis and Results

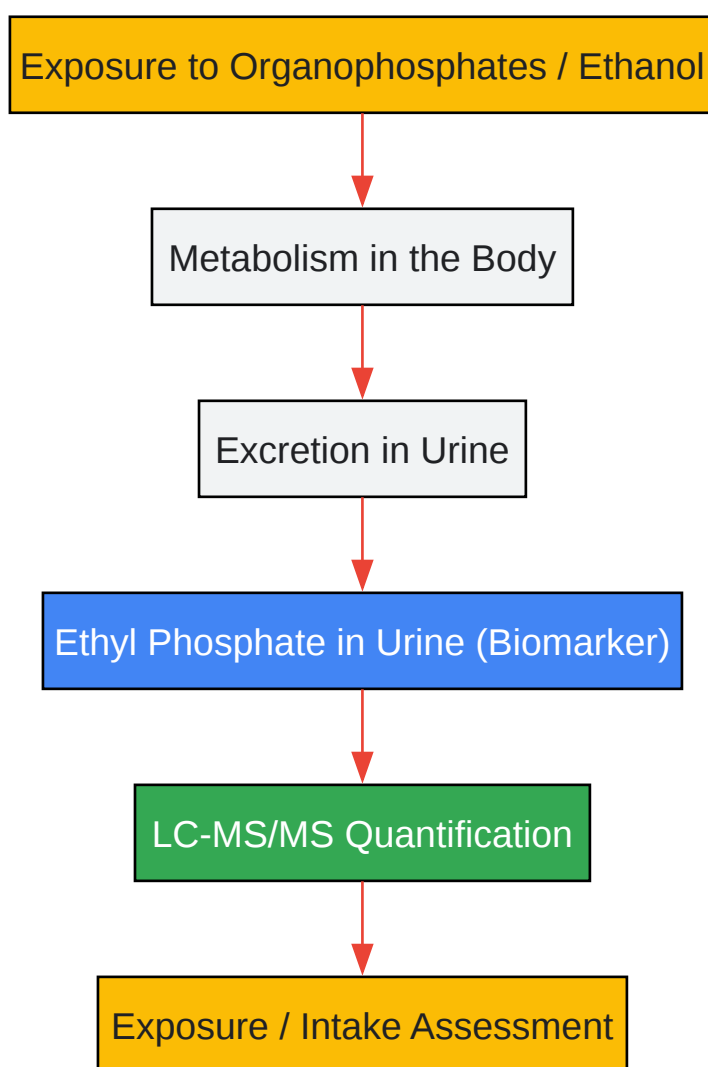
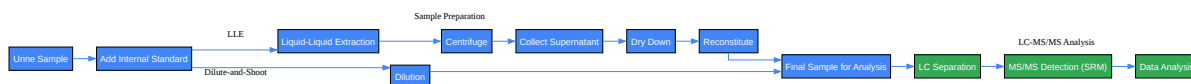
The concentration of ethyl phosphate in the urine samples is determined by constructing a calibration curve. This is done by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. A linear regression analysis is then applied to the calibration curve.

## Quantitative Data Summary

The following table summarizes the typical quantitative performance of the LC-MS/MS method for ethyl phosphate in urine, based on published data.[\[6\]](#)[\[8\]](#)[\[14\]](#)

Parameter	Typical Value
Linearity ( $r^2$ )	> 0.99 <a href="#">[6]</a>
Limit of Detection (LOD)	0.02 - 1 µg/L <a href="#">[6]</a> <a href="#">[10]</a>
Limit of Quantification (LOQ)	0.06 - 2 µg/L <a href="#">[6]</a>
Precision (%RSD)	< 15% <a href="#">[6]</a>
Accuracy/Recovery (%)	85 - 115% <a href="#">[6]</a>

## Diagrams



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. Urinary metabolite concentrations of organophosphorous pesticides, bisphenol A, and phthalates among pregnant women in Rotterdam, the Netherlands: The Generation R Study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Validated method for the determination of the ethanol consumption markers ethyl glucuronide, ethyl phosphate, and ethyl sulfate in human urine by reversed-phase/weak anion exchange liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. New sample preparation method to analyse 15 specific and non-specific pesticide metabolites in human urine using LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Development and Validation of a New UFLC–MS/MS Method for the Detection of Organophosphate Pesticide Metabolites in Urine - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Direct determination of alkyl phosphates in human urine by liquid chromatography/electrospray tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. data.biotage.co.jp [data.biotage.co.jp]
- 12. Development of a novel methodology for determination of dialkyl phosphates in human urine using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Note: Determination of Ethyl Phosphate in Human Urine by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155537#lc-ms-ms-method-for-determining-ethyl-phosphate-in-urine]

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